

(2-Bromo-4,5-difluorophenyl)methanol safety and handling

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Compound of Interest

| | |
|----------------|--------------------------------------|
| Compound Name: | (2-Bromo-4,5-difluorophenyl)methanol |
| Cat. No.: | B572633 |

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An In-depth Technical Guide to the Safety and Handling of **(2-Bromo-4,5-difluorophenyl)methanol**

This guide provides comprehensive safety and handling information for **(2-Bromo-4,5-difluorophenyl)methanol**, intended for researchers, scientists, and professionals in drug development. The following sections detail the hazards, protective measures, and procedures necessary for the safe use of this compound.

Hazard Identification and Classification

(2-Bromo-4,5-difluorophenyl)methanol is a hazardous chemical that requires careful handling to avoid adverse health effects. The primary hazards are associated with its potential toxicity and irritant properties.

GHS Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled (H302+H312+H332).
- Causes skin irritation (H315).[\[1\]](#)
- Causes serious eye irritation (H319).[\[1\]](#)
- May cause respiratory irritation (H335).[\[1\]](#)

Signal Word: Warning

Hazard Pictogram:

- Exclamation mark (GHS07)

Physical and Chemical Properties

A summary of the known physical and chemical properties of **(2-Bromo-4,5-difluorophenyl)methanol** is provided in the table below.

| Property | Value | Reference |
|-------------------|--|---------------------|
| CAS Number | 476620-55-0 | |
| Molecular Formula | C ₇ H ₅ BrF ₂ O | [2] |
| Molecular Weight | 223.02 g/mol | |
| Boiling Point | 75-76 °C | |
| Physical Form | Solid-Powder | |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **(2-Bromo-4,5-difluorophenyl)methanol** to minimize exposure.

| PPE Category | Recommended Specification | Rationale |
|-------------------------|--|--|
| Eye and Face Protection | Chemical splash goggles meeting EN166 or equivalent standards.[3] A face shield should be considered for splash-prone activities.[4] | To protect eyes from splashes and airborne particles that can cause serious irritation.[1] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile, neoprene).[5] A lab coat must be worn.[4] | To prevent skin contact, which can be harmful and cause irritation.[1] |
| Respiratory Protection | A NIOSH-approved respirator with appropriate cartridges should be used if ventilation is inadequate or dust is generated.[4][5] | To prevent inhalation of harmful dust or vapors that may cause respiratory irritation.[1] |

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3][4]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[6]
- Keep away from heat, sparks, and open flames.[3][7]
- Keep containers tightly closed when not in use.[3][6][7]
- Do not eat, drink, or smoke when using this product.[6]

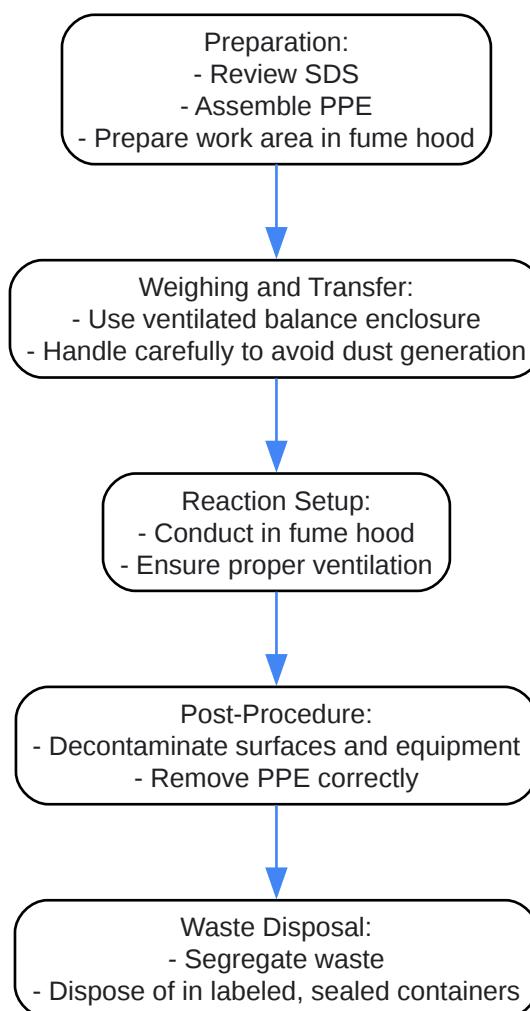
Storage:

- Store in a cool, dry, and well-ventilated place.[3][7][8]
- Keep containers tightly closed.[3][6][7]
- Store locked up.
- Protect from light.[9]

Experimental Protocols

General Handling Workflow

The following diagram illustrates a standard workflow for handling **(2-Bromo-4,5-difluorophenyl)methanol** in a laboratory setting.

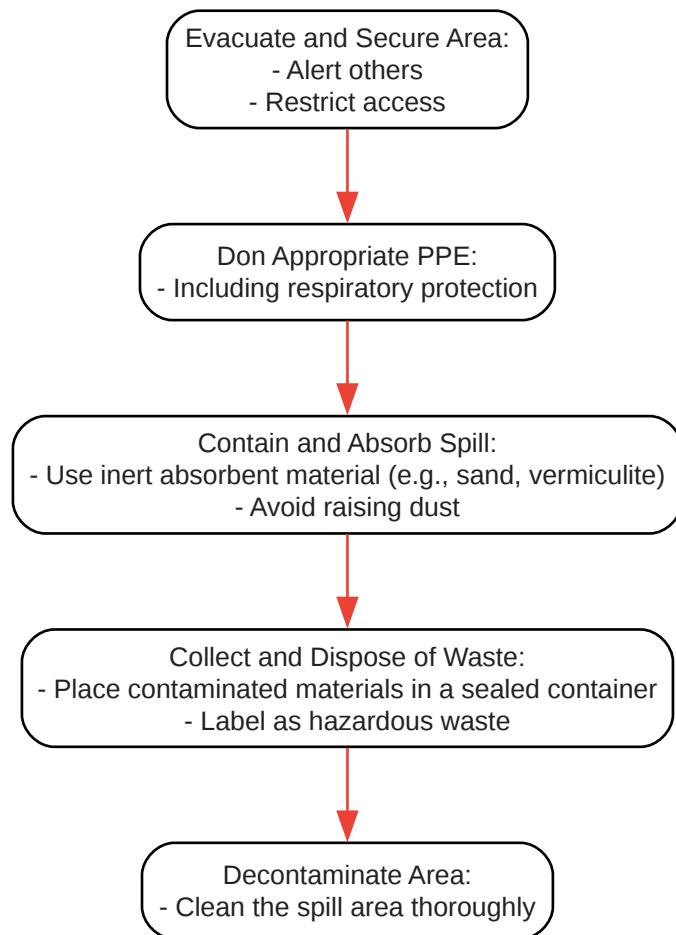


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Caption: General workflow for handling **(2-Bromo-4,5-difluorophenyl)methanol**.

Spill Response Protocol

In the event of a spill, follow these steps to ensure safe cleanup.



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Caption: Spill response protocol for **(2-Bromo-4,5-difluorophenyl)methanol**.

First-Aid Measures

In case of exposure, immediate medical attention is necessary.

| Exposure Route | First-Aid Procedure |
|----------------|--|
| Eye Contact | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3] |
| Skin Contact | Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[3] |
| Inhalation | Remove to fresh air. Get medical attention immediately if symptoms occur. If not breathing, give artificial respiration.[3] |
| Ingestion | Clean mouth with water and drink afterwards plenty of water. Do NOT induce vomiting. Get medical attention if symptoms occur.[3][10] |

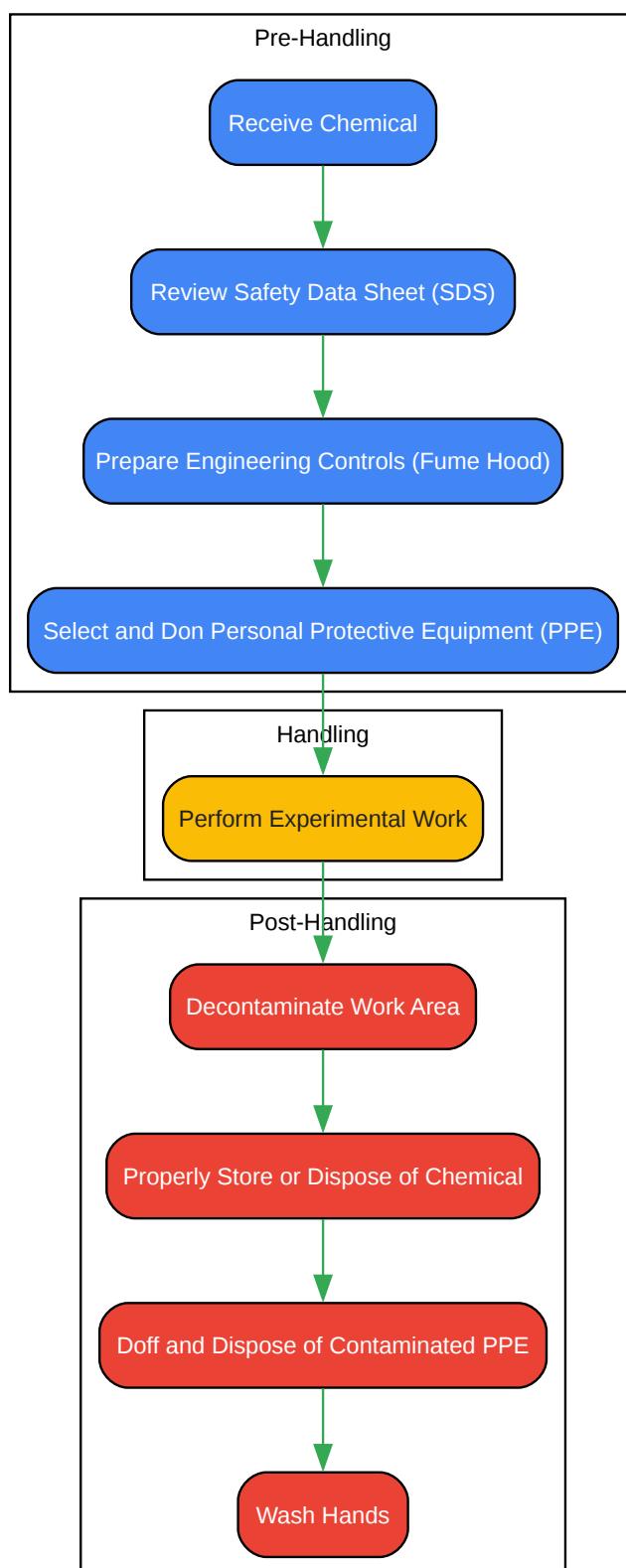
Disposal Considerations

All waste containing **(2-Bromo-4,5-difluorophenyl)methanol** must be treated as hazardous waste.

- Waste Segregation: Collect solid and liquid waste in separate, clearly labeled, and sealed containers.[11]
- Disposal: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][6][7]

Logical Relationships in Safety and Handling

The following diagram illustrates the logical flow of safety and handling procedures, from initial receipt to final disposal.

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Caption: Logical flow of safety procedures for handling hazardous chemicals.

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